Mass Spectrometry Fragmentation Guide: 4-Isopropylhistamine vs. Histamine

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Compound of Interest

Compound Name:	*2-[4-(Propan-2-yl)-1H-imidazol-5-yl]ethan-1-amine*
CAS No.:	*74337-17-0*
Cat. No.:	*B3357621*

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Executive Summary

4-Isopropylhistamine (4-IPH) serves as a lipophilic analog of histamine. While histamine is highly polar and challenging to retain on standard C18 chromatography, the addition of the isopropyl group at the C4 position of the imidazole ring significantly alters its physicochemical properties. This guide provides a technical comparison of their fragmentation behaviors (MS/MS), highlighting how the isopropyl moiety shifts the mass spectral fingerprint and improves chromatographic retention on Reversed-Phase (RP) systems.

Chemical Profile & Structural Logic

Understanding the structural difference is the prerequisite for interpreting the mass spectra.

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Feature	Histamine (Standard)	4-Isopropylhistamine (4-IPH)
IUPAC Name	2-(1H-imidazol-4-yl)ethanamine	2-[4-(propan-2-yl)-1H-imidazol-5-yl]ethanamine
Formula	$C_5H_9N_3$	$C_8H_{15}N_3$
Monoisotopic Mass	111.08 Da	153.13 Da
Precursor Ion $[M+H]^+$	m/z 112	m/z 154
Lipophilicity (LogP)	~ -0.7 (Polar)	~ 0.5 (Moderately Lipophilic)
Chromatography	Requires HILIC or Ion-Pairing	Retains well on C18

Fragmentation Mechanics: The Spectral Fingerprint

In Electrospray Ionization (ESI), both molecules form singly charged protonated ions

. The fragmentation pathways follow standard imidazole cleavage rules but with distinct mass shifts due to the isopropyl substituent.

A. Histamine Fragmentation (Reference)

The fragmentation of histamine is well-documented and dominated by the loss of the amino side chain.

- Precursor: m/z 112.
- Primary Fragment (m/z 95): Loss of ammonia (

  , -17 Da) from the ethylamine side chain. This is the "signature" transition.
- Secondary Fragment (m/z 68): Cleavage of the ethylamine side chain entirely, leaving the protonated imidazole ring (

).

B. 4-Isopropylhistamine Fragmentation (Analyte)

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The 4-IPH spectrum mirrors the histamine pathway but is shifted by +42 Da (the mass difference of the isopropyl group

vs.

).

- Precursor: m/z 154.
- Primary Fragment (m/z 137): Loss of ammonia (

  , -17 Da). The mechanism is identical to histamine; the side chain cyclizes or eliminates

  to form a stable cation.
- Secondary Fragment (m/z 110/111): Cleavage of the side chain leaving the isopropyl-substituted imidazole ring. Unlike histamine's m/z 68, this ring is heavier.
- Tertiary Fragment (m/z 95/96):Specific to 4-IPH. High-energy collision can strip the methyl groups from the isopropyl moiety (dealkylation), resulting in fragments that resemble the bare histamine scaffold.

C. Comparative Transition Table (MRM Setup)

Use these transitions for Multiple Reaction Monitoring (MRM) method development.

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Analyte	Precursor (Q1)	Product (Q3)	Collision Energy (eV)*	Type
Histamine	112.1	95.1	15 - 20	Quantifier (Loss of NH3)
112.1	68.1	25 - 30	Qualifier (Ring)	
4-IPH	154.2	137.2	18 - 22	Quantifier (Loss of NH3)
154.2	110.1	28 - 35	Qualifier (Substituted Ring)	
154.2	123.1	25	Qualifier (Loss of CH3 from iPr)	

> Note: Collision energies are estimates; optimization on your specific instrument (Triple Quad vs. Q-TOF) is required.

Visualizing the Fragmentation Pathway[3]

The following diagram maps the structural causality of the fragmentation. The isopropyl group acts as a spectator during the primary ammonia loss but stabilizes the secondary ring fragment.

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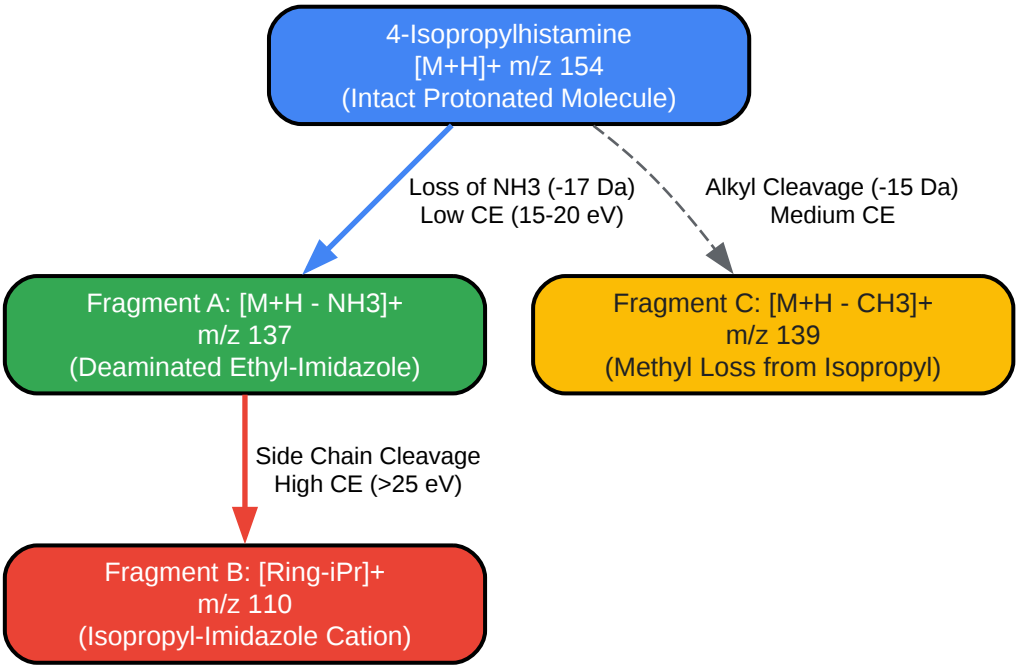

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Caption: Fragmentation cascade of 4-isopropylhistamine. The primary pathway (blue arrow) involves deamination, followed by side-chain cleavage (red arrow) at higher energies.

Experimental Protocol: Self-Validating Workflow

To reliably detect 4-IPH and distinguish it from histamine, use this LC-MS/MS workflow. The "Self-Validating" aspect ensures that retention time shifts confirm the identity before MS detection.

Step 1: Chromatographic Separation

- Column: C18 Reversed-Phase (e.g., Waters CORTECS C18 or Agilent ZORBAX Eclipse).
  - Why? Unlike histamine, 4-IPH is lipophilic enough to retain on C18. This separates it from matrix salts and polar interferences.
- Mobile Phase A: Water + 0.1% Formic Acid (Proton source).
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.
- Gradient: 5% B to 50% B over 5 minutes.

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- Validation Check: Histamine will elute near the void volume (tR ~ 0.5 - 1.0 min). 4-IPH should elute significantly later (tR ~ 2.5 - 3.5 min). If they co-elute, your column has collapsed, or the organic content is too high.

Step 2: Mass Spectrometry Settings (ESI+)

- Source: Electrospray Ionization (Positive Mode).[1]
- Capillary Voltage: 3.0 - 3.5 kV.
- Cone Voltage: 20 - 30 V (Keep low to prevent in-source fragmentation of the fragile ethylamine chain).
- Desolvation Temp: 350°C - 400°C (High temp aids ionization of amines).

Step 3: Confirmation Logic

- Inject Standard: Run pure 4-IPH. Confirm parent m/z 154.
- Check In-Source Frag: If you see m/z 137 in the Q1 scan, lower the Cone Voltage.
- Run Blank: Ensure no carryover (lipophilic amines can stick to tubing).
- Run Sample: Look for the specific retention time shift relative to histamine.

Performance Comparison Summary

Metric	Histamine	4-Isopropylhistamine	Advantage
Sensitivity (ESI)	High, but prone to suppression	High, often better ionization	4-IPH (Better desolvation)
Selectivity	Low (Common m/z 112 noise)	High (Unique m/z 154)	4-IPH (Less background noise)
Retention (C18)	Poor (Needs HILIC)	Good (Standard RP)	4-IPH (Easier method dev)
Stability	Prone to degradation	Stable	4-IPH

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References

- Histamine Fragmentation Mechanisms
  - Fragmentation of Protonated Histamine and Histidine by Electrospray Ionization In-Source Collision-Induced Dissociation.[2][3] (2022).[4][5][3][6][7] PubMed.[5] Link
  - Detailing the loss of NH3 and imidazole ring cleavage pathways standard for this class of molecules.
- LC-MS/MS Methodologies for Histamines
  - Development and Validation of a Liquid-Chromatography Tandem Mass Spectrometry Method to Determine in Vitro and in Vivo Histamine Release. (2015).[4][6][8][9][10] Journal of Pharmaceutical and Biomedical Analysis. Link
  - Provides the baseline protocols for histamine analysis which serve as the control for 4-IPH comparison.
- Alkyl-Amine Fragmentation Rules
  - Mass Spectrometry - Fragmentation Patterns.[1][11][12][13] Chemistry LibreTexts. Link
  - Supporting the theoretical derivation of the isopropyl group retention and methyl loss p

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Sources

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
- 3. Fragmentation of Protonated Histamine and Histidine by Electrospray Ionization In-Source Collision-Induced Dissociation - PubMed [pubmed.ncbi.nlm.nih.gov]

- 4. Benzyl-(4-isopropyl-benzyl)-amine | C17H21N | CID 1219575 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 4-Isopropylhexane-1,5-diamine | C9H22N2 | CID 19005201 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. 4-Isopropylcyclohexylamine | C9H19N | CID 421053 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. chromatographyonline.com [chromatographyonline.com]
- 8. 4-Isopropyl-m-phenylenediamine | C9H14N2 | CID 84275 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. biorxiv.org [biorxiv.org]
- 10. Fragmentation reactions using electrospray ionization mass spectrometry: an important tool for the structural elucidation and characterization of synthetic and natural products - Natural Product Reports (RSC Publishing) [pubs.rsc.org]
- 11. chem.libretexts.org [chem.libretexts.org]
- 12. chemistry.miamioh.edu [chemistry.miamioh.edu]
- 13. scispace.com [scispace.com]

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